

Protocol for the Acylation of Aniline with 4-Nitrobenzoyl Chloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4'-Nitrobenzanilide

Cat. No.: B1329733

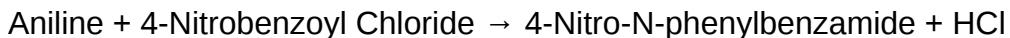
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For Researchers, Scientists, and Drug Development Professionals

This application note provides a detailed protocol for the synthesis of 4-nitro-N-phenylbenzamide via the acylation of aniline with 4-nitrobenzoyl chloride. This reaction is a classic example of the Schotten-Baumann reaction, a versatile method for forming amides from amines and acyl chlorides.[\[1\]](#)[\[2\]](#)

Reaction Scheme

The reaction involves the nucleophilic attack of the amine group of aniline on the electrophilic carbonyl carbon of 4-nitrobenzoyl chloride. The presence of a base, typically aqueous sodium hydroxide, neutralizes the hydrochloric acid generated during the reaction, driving the equilibrium towards the formation of the amide product.[\[1\]](#)[\[3\]](#)



Data Presentation

Table 1: Physical and Chemical Properties of Key Reagents and Product

Compound	Molecular Formula	Molar Mass (g/mol)	Appearance	Melting Point (°C)	Boiling Point (°C)
Aniline	C ₆ H ₅ NH ₂	93.13	Yellowish to brownish oily liquid ^[4]	-6	184
4-Nitrobenzoyl chloride	C ₇ H ₄ ClNO ₃	185.56	Yellow crystalline solid	70-73	155 (15 mmHg)
4-Nitro-N-phenylbenzamide	C ₁₃ H ₁₀ N ₂ O ₃	242.23	Light yellow solid ^[5]	210-212	-
Dichloromethane	CH ₂ Cl ₂	84.93	Colorless liquid	-96.7	39.6
Sodium Hydroxide	NaOH	40.00	White solid	318	1388

Experimental Protocol

This protocol is based on the general principles of the Schotten-Baumann reaction, adapted for the specific reactants.^{[1][6]}

Materials:

- Aniline (1.0 eq.)
- 4-Nitrobenzoyl chloride (1.0 eq.)
- 10% Aqueous Sodium Hydroxide (NaOH) solution (2.0-3.0 eq.)^[6]
- Dichloromethane (CH₂Cl₂)
- Distilled water
- 5% Hydrochloric acid (HCl) solution

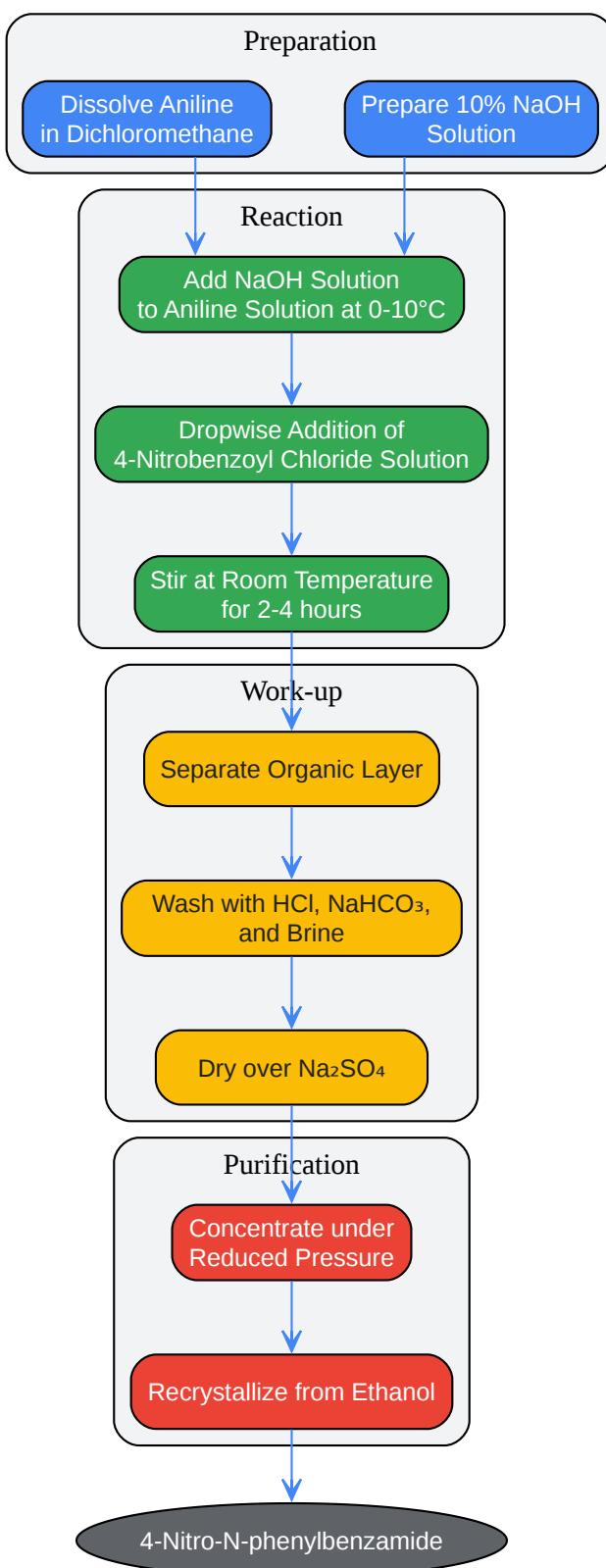
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution[7]
- Brine (saturated aqueous NaCl solution)[7]
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)[7]
- Ethanol (for recrystallization)

Procedure:

- Preparation of Amine Solution: In a 250 mL Erlenmeyer flask equipped with a magnetic stir bar, dissolve aniline (1.0 eq.) in dichloromethane (50 mL).[6]
- Reaction Setup: Place the flask containing the aniline solution in an ice bath on a magnetic stirrer and begin stirring.
- Addition of Base: Slowly add the 10% aqueous sodium hydroxide solution (2.0-3.0 eq.) to the stirred aniline solution.[6]
- Addition of Acyl Chloride: In a separate beaker, dissolve 4-nitrobenzoyl chloride (1.0 eq.) in dichloromethane (25 mL). Transfer this solution to a dropping funnel.
- Add the 4-nitrobenzoyl chloride solution dropwise to the vigorously stirred biphasic mixture over a period of 15-30 minutes, ensuring the temperature is maintained between 0 and 10°C. [6][7]
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for 2-4 hours.[6] The reaction progress can be monitored by Thin-Layer Chromatography (TLC).[7]
- Work-up:
 - Once the reaction is complete, transfer the mixture to a separatory funnel.
 - Separate the organic layer.
 - Wash the organic layer sequentially with 5% HCl solution (2 x 25 mL), saturated sodium bicarbonate solution (2 x 25 mL), and brine (1 x 25 mL).[6]

- Dry the organic layer over anhydrous sodium sulfate.[6]
- Isolation and Purification:
 - Filter off the drying agent.
 - Concentrate the filtrate using a rotary evaporator to obtain the crude 4-nitro-N-phenylbenzamide.[6]
 - The crude product can be purified by recrystallization from boiling ethanol.[1][8]

Experimental Workflow

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Caption: Workflow for the synthesis of 4-nitro-N-phenylbenzamide.

Safety Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves (tested according to EN 374).[9]
- Ventilation: All operations should be conducted in a well-ventilated chemical fume hood.[10] [11]
- Aniline: Toxic if swallowed, in contact with skin, or if inhaled. It is a suspected carcinogen and may cause genetic defects.[10] Avoid contact with skin, eyes, and clothing.[10]
- 4-Nitrobenzoyl Chloride: Corrosive and a lachrymator. Causes severe skin burns and eye damage. Handle with extreme care.
- Dichloromethane: A volatile solvent. Avoid inhalation of vapors.
- Sodium Hydroxide: Corrosive. Causes severe skin burns and eye damage.
- Waste Disposal: Dispose of all chemical waste according to institutional and local regulations.

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- To cite this document: BenchChem. [Protocol for the Acylation of Aniline with 4-Nitrobenzoyl Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1329733#protocol-for-the-acylation-of-aniline-with-4-nitrobenzoyl-chloride\]](https://www.benchchem.com/product/b1329733#protocol-for-the-acylation-of-aniline-with-4-nitrobenzoyl-chloride)

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